

3,5-Diiodosalicylaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Diiodosalicylaldehyde

Cat. No.: B1329479

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Technical Data Sheet: 3,5-Diiodosalicylaldehyde

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **3,5-Diiodosalicylaldehyde**, a compound often utilized in the synthesis of Schiff bases and other complex organic molecules.

Chemical Identity and Properties

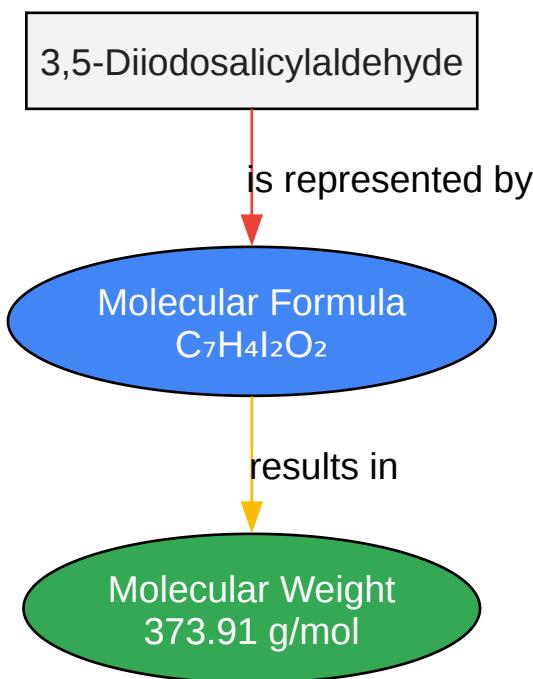
3,5-Diiodosalicylaldehyde is an aromatic aldehyde compound. Its chemical structure consists of a benzene ring substituted with an aldehyde group (-CHO), a hydroxyl group (-OH), and two iodine atoms. The molecular formula of this compound is $C_7H_4I_2O_2$.^{[1][2][3][4]} Its molecular weight is approximately 373.91 g/mol.^{[1][4][5]} Other identifiers for this chemical include the CAS Registry Number 2631-77-8.^{[1][2][3]}

The table below summarizes the key quantitative data for **3,5-Diiodosalicylaldehyde**.

Parameter	Value	References
Molecular Formula	$C_7H_4I_2O_2$	[1] [2] [3] [4]
Molecular Weight	373.91 g/mol	[1] [4] [5]
Alternate Molecular Weight	373.9144 g/mol	[2] [3]
CAS Number	2631-77-8	[1] [2] [3]
EC Number	220-117-2	[1]
Melting Point	109-110 °C	[6]

Logical Relationship Diagram

The following diagram illustrates the logical connection between the compound's name, its chemical formula, and its molecular weight.



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Conceptual link between chemical name, formula, and molecular weight.

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